

Structure Elucidation of N-Desmethyl Nefopam-D5 Hydrochloride: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: *N-Desmethyl Nefopam-D5 Hydrochloride*
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Executive Summary

The precise structural elucidation of isotopic internal standards is a non-negotiable prerequisite for rigorous pharmacokinetic (PK) and pharmacodynamic (PD) bioanalysis. **N-Desmethyl Nefopam-D5 Hydrochloride** is the stable, deuterium-labeled analog of the primary active metabolite of nefopam, a centrally acting, non-opioid analgesic. This technical whitepaper provides an authoritative framework for validating the chemical identity, isotopic purity, and solid-state conformation of this critical analytical standard. By integrating High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Single-Crystal X-Ray Diffraction (SCXRD), we establish a self-validating analytical matrix designed for drug development professionals and analytical chemists.

Pharmacological Context & Rationale for Deuteration

Nefopam exerts its analgesic effects primarily through the modulation of monoamine reuptake and downstream signaling cascades. Its main metabolite, N-desmethylnefopam, significantly contributes to this therapeutic profile[1]. In quantitative LC-MS/MS workflows, matrix effects and ion suppression necessitate the use of a Stable Isotope-Labeled Internal Standard (SIL-IS) [1].

The strategic placement of five deuterium atoms (D5) on the phenyl ring of N-desmethylnefopam is a deliberate chemical choice. Because the N-methyl group has already been metabolically cleaved, labeling the aliphatic backbone risks deuterium-hydrogen (D/H) exchange during sample extraction or in-vivo metabolism. The aromatic D5-label ensures absolute metabolic stability, providing a robust tracer for 1[1].

Chemical Identity & Structural Characteristics

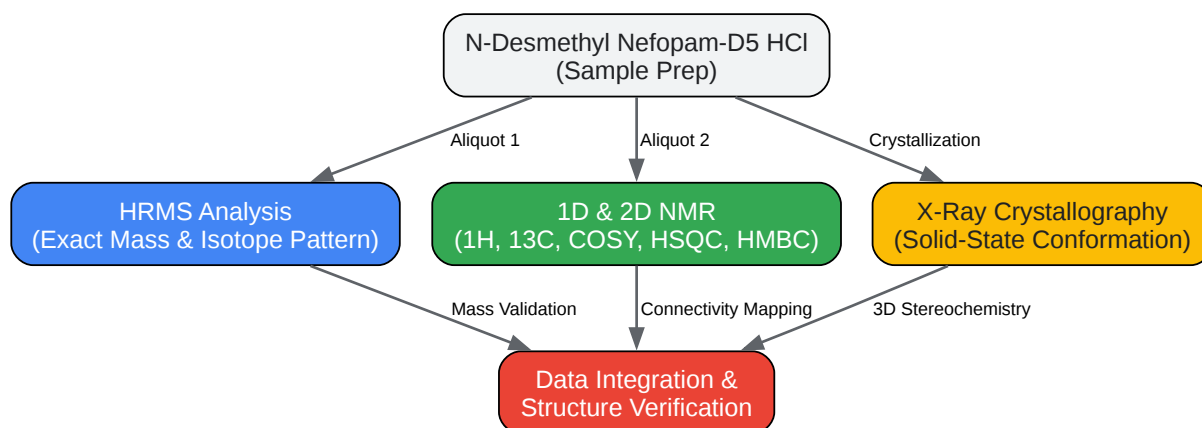
Table 1 summarizes the core physicochemical identifiers of the deuterated salt, foundational for configuring mass spectrometer parameters and stoichiometric calculations.

Table 1: Physicochemical and Structural Identifiers

Property	Value
IUPAC Name	1-(2,3,4,5,6-pentadeuteriophenyl)-3,4,5,6-tetrahydro-1H-2,5-benzoxazocine hydrochloride
Molecular Formula	C ₁₆ H ₁₂ D ₅ NO • HCl
Molecular Weight	280.80 g/mol
Monoisotopic Mass (Base)	244.1623 Da
PubChem CID	2[2]
Isotopic Purity	≥ 99% atom D

Analytical Workflow for Structure Elucidation

To prevent analytical bias, the structure elucidation workflow relies on orthogonal techniques. HRMS confirms the exact mass and isotopic distribution, NMR maps the atomic connectivity and confirms the deuterium positions, and SCXRD defines the 3D spatial arrangement.



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Figure 1: Analytical workflow for the structure elucidation of N-Desmethyl Nefopam-D5.

Step-by-Step Experimental Protocols

High-Resolution Mass Spectrometry (HRMS)

Causality: HRMS is deployed to verify the +5 Da mass shift and ensure no unlabeled (D0) or partially labeled (D1-D4) species contaminate the standard, which would compromise standard curves in LC-MS/MS.

- **Sample Preparation:** Dissolve 1.0 mg of the compound in 1.0 mL of LC-MS grade Methanol:Water (50:50, v/v) containing 0.1% formic acid. Why: Formic acid acts as a proton source, driving the secondary amine into the $[M+H]^+$ state to maximize ionization efficiency in positive Electrospray Ionization (ESI) mode.
- **Instrument Calibration:** Infuse a standard tuning mix to calibrate the TOF/Orbitrap mass analyzer. Co-infuse an internal lock-mass (e.g., leucine enkephalin). Why: The lock-mass creates a self-validating system that continuously corrects for thermal drift, guaranteeing mass accuracy < 2 ppm.
- **Data Acquisition:** Acquire data in positive ESI mode (m/z 100-1000). Isolate the precursor (m/z ~245.17) and apply Collision-Induced Dissociation (CID) at 20-40 eV. Why: CID fragmentation maps the deuterium locations. The neutral loss of the unlabeled

benzoxazocine fragments will shift correspondingly, validating that the D5 label is restricted to the phenyl ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: While HRMS gives the mass, NMR proves the atomic connectivity. The use of ^{13}C NMR is critical here because the deuterated phenyl carbons will exhibit characteristic multiplet splitting due to ^{13}C - ^2H spin-spin coupling, self-validating the exact positions of the isotopic labels.

- **Sample Preparation:** Dissolve 15 mg of the compound in 0.6 mL of deuterated dichloromethane (CD_2Cl_2). Why: CD_2Cl_2 is specifically chosen to observe the without disruption by strong hydrogen-bonding solvents.
- **^1H NMR Acquisition:** Acquire spectra at 298 K using a 600 MHz spectrometer with a 30° pulse angle and a relaxation delay (d1) of 2 seconds. Why: A sufficient d1 ensures complete relaxation of all spins for accurate integration. The complete absence of signals at δ 7.2–7.4 ppm validates >99% isotopic purity of the D5-phenyl ring.
- **^{13}C and DEPT-135 Acquisition:** Acquire ^{13}C spectra with proton decoupling. Why: Running a parallel DEPT-135 experiment acts as an orthogonal validation step. The deuterated phenyl carbons, lacking attached protons, will be entirely absent from the DEPT-135 spectrum, definitively confirming the substitution.

Table 2: Diagnostic NMR Features for D5-Labeling

Nucleus	Unlabeled N-Desmethylnefopam	N-Desmethyl Nefopam-D5	Structural Implication
^1H NMR	Multiplets at δ 7.2–7.4 (5H, phenyl)	Absence of signals at δ 7.2–7.4	Confirms >99% deuteration at the phenyl ring.
^{13}C NMR	Singlets at $\sim\delta$ 126–129 (phenyl CH)	Triplets at $\sim\delta$ 126–129 ($J_{\text{CD}} \approx 24$ Hz)	Validates direct C-D bonding via spin-spin coupling.
DEPT-135	Positive peaks for phenyl CH	Absence of positive peaks for phenyl carbons	Confirms replacement of protons with deuterium.

Single-Crystal X-Ray Diffraction (SCXRD)

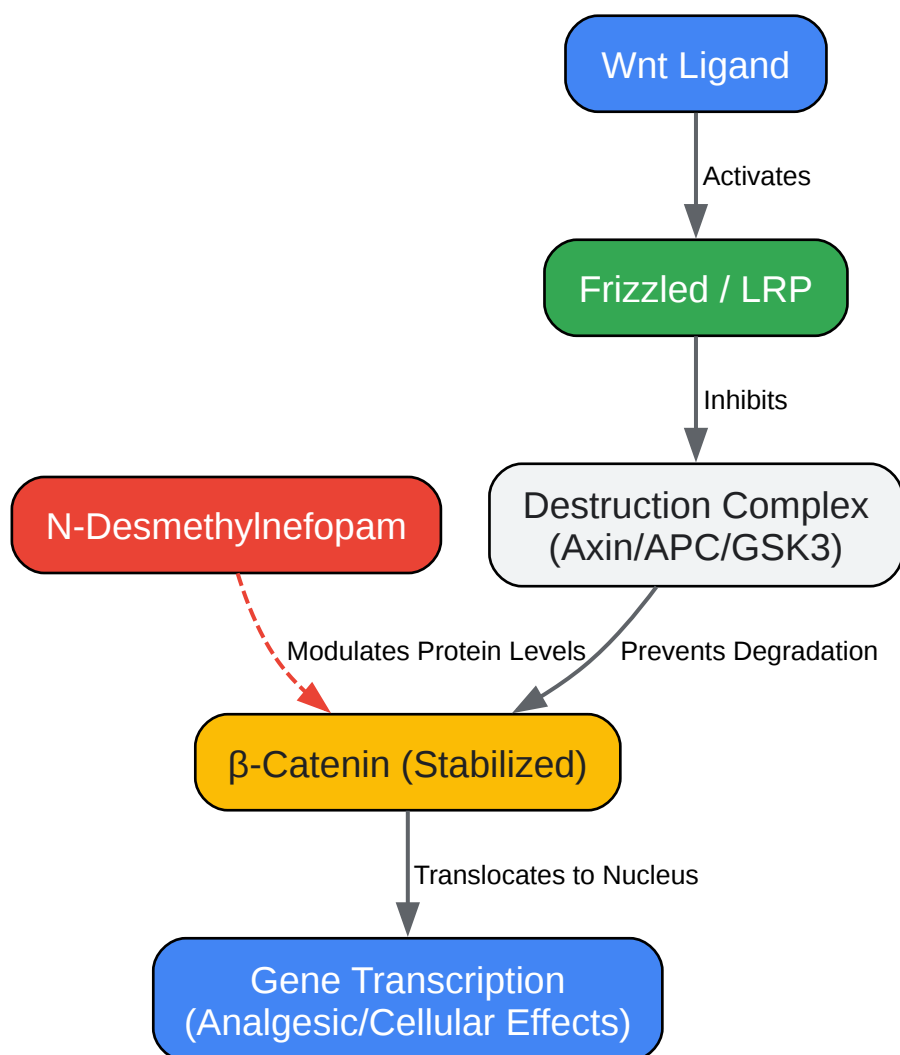
Causality: NMR provides a time-averaged solution-state structure (often a twist-chair-flattened conformer), but SCXRD is required to capture the exact spatial arrangement and steric hindrances of the benzoxazocine ring in its solid salt form[3].

- Crystallization: Dissolve the salt in a minimal volume of hot ethanol and allow slow evaporation at 4 °C. Why: Slow evaporation reduces the nucleation rate, promoting the growth of single, defect-free crystalline prisms (orthorhombic P_{cab} space group) suitable for diffraction[3].
- Diffraction & Solving: Mount a single crystal on a diffractometer equipped with Mo $K\alpha$ radiation ($\lambda = 0.71073$ Å) at 293 K. Solve the structure using direct methods. Why: The resulting electron density map unambiguously confirms that steric hindrance forces the crystal into a , essential for understanding receptor binding stereochemistry.

Mechanistic Insights: Wnt/ β -Catenin Pathway Modulation

Beyond its structural properties, N-desmethylnefopam is pharmacologically significant due to its interaction with cellular signaling cascades. Recent studies indicate that nefopam and its active metabolites 4[4]. In the canonical Wnt pathway, the destruction complex (Axin, APC, GSK3)

typically phosphorylates β -catenin, marking it for degradation[5]. Modulation of this pathway alters β -catenin stabilization, impacting downstream gene transcription associated with neuropathic pain and cell differentiation.



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Figure 2: Modulation of the Wnt/ β -catenin signaling pathway by N-desmethylnefopam.

Conclusion

The structural elucidation of **N-Desmethyl Nefopam-D5 Hydrochloride** requires a rigorous, multi-modal approach. By leveraging HRMS for exact mass and isotopic fidelity, multi-nuclear NMR for connectivity and D5-positioning validation, and SCXRD for 3D conformational mapping, analytical scientists can guarantee the integrity of this internal standard. This

validated structural foundation is what enables highly sensitive, reproducible LC-MS/MS quantification in advanced pharmacological and pharmacokinetic research.

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